

safety and handling of 2-Chloro-6-methyl-4-(trifluoromethyl)pyridine

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Compound of Interest

Compound Name: 2-Chloro-6-methyl-4-(trifluoromethyl)pyridine

Cat. No.: B1585905

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An In-depth Technical Guide to the Safe Handling of **2-Chloro-6-methyl-4-(trifluoromethyl)pyridine**

Introduction: Understanding the Compound and its Utility

2-Chloro-6-methyl-4-(trifluoromethyl)pyridine is a substituted pyridine derivative that serves as a crucial intermediate and building block in the synthesis of complex organic molecules.^[1] With the CAS Number 22123-14-4 and the molecular formula C₇H₅ClF₃N, this compound is of significant interest to researchers in medicinal chemistry and crop protection.^{[1][2][3]} The presence of the trifluoromethyl group can enhance the lipophilicity, metabolic stability, and overall efficacy of the final active ingredients, making this compound a valuable precursor in the development of novel pharmaceuticals and agrochemicals.^{[1][4]}

Given its reactivity and toxicological profile, a comprehensive understanding of its properties and the implementation of rigorous safety protocols are not merely procedural formalities but are fundamental to ensuring the safety of laboratory personnel and the integrity of the research. This guide provides an in-depth analysis of the safe handling, storage, and emergency procedures for **2-Chloro-6-methyl-4-(trifluoromethyl)pyridine**, grounded in established safety data and field-proven practices.

Section 1: Physicochemical Properties

A foundational aspect of safe handling is a thorough understanding of the compound's physical and chemical characteristics. These properties dictate its behavior under various laboratory conditions and inform the necessary storage and handling protocols.

| Property | Value | Source(s) |
|--------------------|---|-----------|
| Molecular Formula | C ₇ H ₅ ClF ₃ N | [1][2][3] |
| Molecular Weight | 195.57 g/mol | [1][2][3] |
| Appearance | Colorless liquid or solid | [1][5] |
| Boiling Point | 51-52 °C at 15 mmHg | [1] |
| Melting Point | 32 - 36 °C | [5] |
| Density | 1.43 g/mL at 25 °C | [1] |
| Solubility | Insoluble in water | [5] |
| Storage Conditions | Store at 0-8 °C in a dry, cool, well-ventilated place | [1][6][7] |

Section 2: Hazard Identification and Comprehensive Risk Assessment

2-Chloro-6-methyl-4-(trifluoromethyl)pyridine is classified as a hazardous substance.[7] A detailed risk assessment is mandatory before any experimental work is initiated. The primary hazards are associated with its toxicity and irritant properties.

GHS Hazard Classification:

- Acute Toxicity, Oral (Category 3)[3]
- Acute Toxicity, Dermal (Harmful)[2]
- Acute Toxicity, Inhalation (Harmful)[2]
- Skin Irritation (Category 2)[2]

- Serious Eye Irritation (Category 2)[2]
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System[7]

Summary of Hazards: This compound is toxic if swallowed and harmful if it comes into contact with the skin or is inhaled.[2][3][7] It is known to cause significant skin and eye irritation.[2][7] Inhalation may lead to respiratory irritation.[7] The causality here is the chemical's ability to react with biological macromolecules, leading to cellular damage and irritation at the points of contact.

| Hazard Statement | Description |
|------------------|--|
| H301 | Toxic if swallowed.[3] |
| H312 + H332 | Harmful in contact with skin or if inhaled.[2] |
| H315 | Causes skin irritation.[2] |
| H319 | Causes serious eye irritation.[2] |
| H335 | May cause respiratory irritation.[5] |

| Precautionary Statement | Description |
|-------------------------|--|
| P261 | Avoid breathing dust/fume/gas/mist/vapors/spray. [5] [7] |
| P270 | Do not eat, drink or smoke when using this product. [5] [7] |
| P280 | Wear protective gloves/protective clothing/eye protection/face protection. [5] [7] |
| P301 + P310 | IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. [3] [5] |
| P302 + P352 | IF ON SKIN: Wash with plenty of soap and water. [8] |
| P305+P351+P338 | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [5] [7] |
| P405 | Store locked up. [5] [7] |

Section 3: Core Protocols for Safe Handling and Storage

A multi-layered approach combining engineering controls, personal protective equipment, and stringent handling procedures is essential for mitigating the risks associated with this compound.

Engineering Controls: The First Line of Defense

The primary objective of engineering controls is to isolate the researcher from the hazardous substance.

- Ventilation: All handling of **2-Chloro-6-methyl-4-(trifluoromethyl)pyridine** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[7\]](#)[\[9\]](#) This is critical to prevent the accumulation of harmful vapors in the breathing zone.

- Safety Stations: An operational and easily accessible eyewash station and safety shower must be located in the immediate vicinity of the handling area.[9][10] Their positions should be clearly marked.[9]

Personal Protective Equipment (PPE): A Non-Negotiable Barrier

The selection of PPE must be based on a thorough risk assessment. The following provides a baseline for protection:

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[6] For operations with a higher risk of splashing, a full-face shield should be used in conjunction with goggles.[11]
- Skin Protection: Chemically resistant gloves (e.g., nitrile, neoprene) must be worn. Gloves should be inspected for integrity before each use and replaced immediately if contaminated or damaged.[6] A flame-resistant lab coat or impervious clothing is required to protect the skin.[6]
- Respiratory Protection: If engineering controls are insufficient to maintain exposure below permissible limits, or during spill cleanup, a full-face respirator with appropriate cartridges must be used.[6]

Procedural Best Practices for Handling

- Avoid Contact: Conscious effort must be made to avoid direct contact with the skin, eyes, and clothing.[5][7]
- Hygiene: Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.[5][7] Do not eat, drink, or smoke in areas where the chemical is handled or stored.[7][10]
- Dispensing: When transferring the liquid, use appropriate tools (e.g., pipettes, syringes) to minimize aerosol generation. If handling the solid form, avoid creating dust.[5]
- Container Management: Keep the container tightly closed when not in use to prevent the escape of vapors.[7]

Storage Protocols

- Conditions: Store the compound in a cool, dry, and well-ventilated place, adhering to the recommended temperature of 0-8 °C.[1][6] The storage area should be secured and accessible only to authorized personnel.[7]
- Incompatibilities: Store away from strong oxidizing agents and other incompatible materials as specified in the safety data sheet.[7][9]

Section 4: Emergency Response and Decontamination

Preparedness is key to effectively managing unforeseen incidents. All personnel must be familiar with these procedures before beginning work.

First-Aid Measures

Immediate and appropriate first aid can significantly reduce the severity of an exposure.

- Inhalation: Move the affected person to fresh air immediately.[7] If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[7][9]
- Skin Contact: Immediately remove all contaminated clothing.[10] Wash the affected skin area with plenty of soap and water for at least 15 minutes.[7][9] If skin irritation persists, seek medical attention.[7]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[7][9] Remove contact lenses if present and easy to do so.[7] Immediate medical attention is required.[9]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person.[5][9] Rinse the mouth with water and call a poison control center or doctor immediately.[5][7]

Accidental Release Measures

A calm and systematic response is crucial to containing a spill and preventing further exposure.

- Personal Precautions: Evacuate non-essential personnel from the area.[5] Ensure adequate ventilation. The cleanup crew must wear the full PPE described in Section 3.2, including respiratory protection.[5] Avoid breathing vapors or dust.[5]
- Environmental Precautions: Prevent the spilled material from entering drains, sewers, or waterways.[5]
- Containment and Cleanup: For liquid spills, use an inert absorbent material (e.g., vermiculite, sand, or earth) to soak up the chemical.[7] For solid spills, carefully sweep or shovel the material into a suitable, labeled, and closed container for disposal.[5] Avoid generating dust. [5] After removal, decontaminate the spill area with a suitable solvent followed by washing with soap and water.[12]

Fire-Fighting Measures

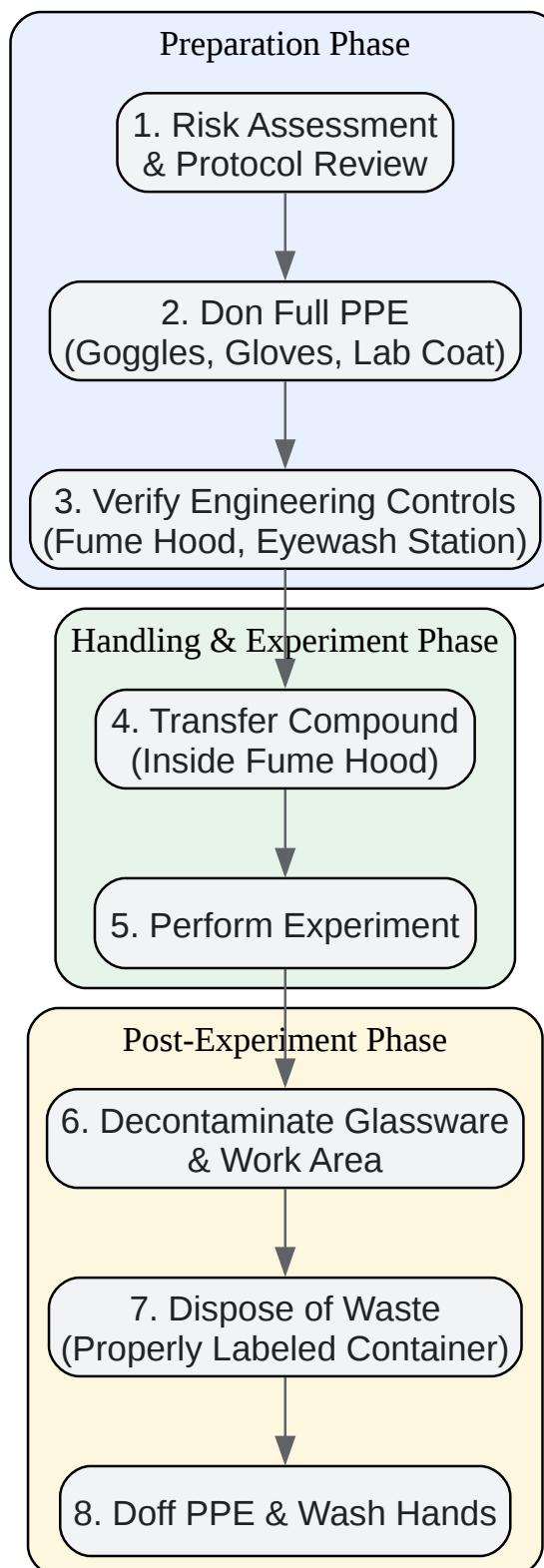
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5][11]
- Specific Hazards: Thermal decomposition can release toxic and irritating gases, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), hydrogen chloride (HCl), and hydrogen fluoride (HF).[5][7]
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand or other positive pressure mode.[5][9]

Section 5: Experimental and Emergency Workflow Visualizations

To ensure clarity and reinforce protocol adherence, the following diagrams illustrate key workflows.

General Handling Workflow

This diagram outlines the logical flow of operations when working with **2-Chloro-6-methyl-4-(trifluoromethyl)pyridine**, embedding safety checks at each critical stage.

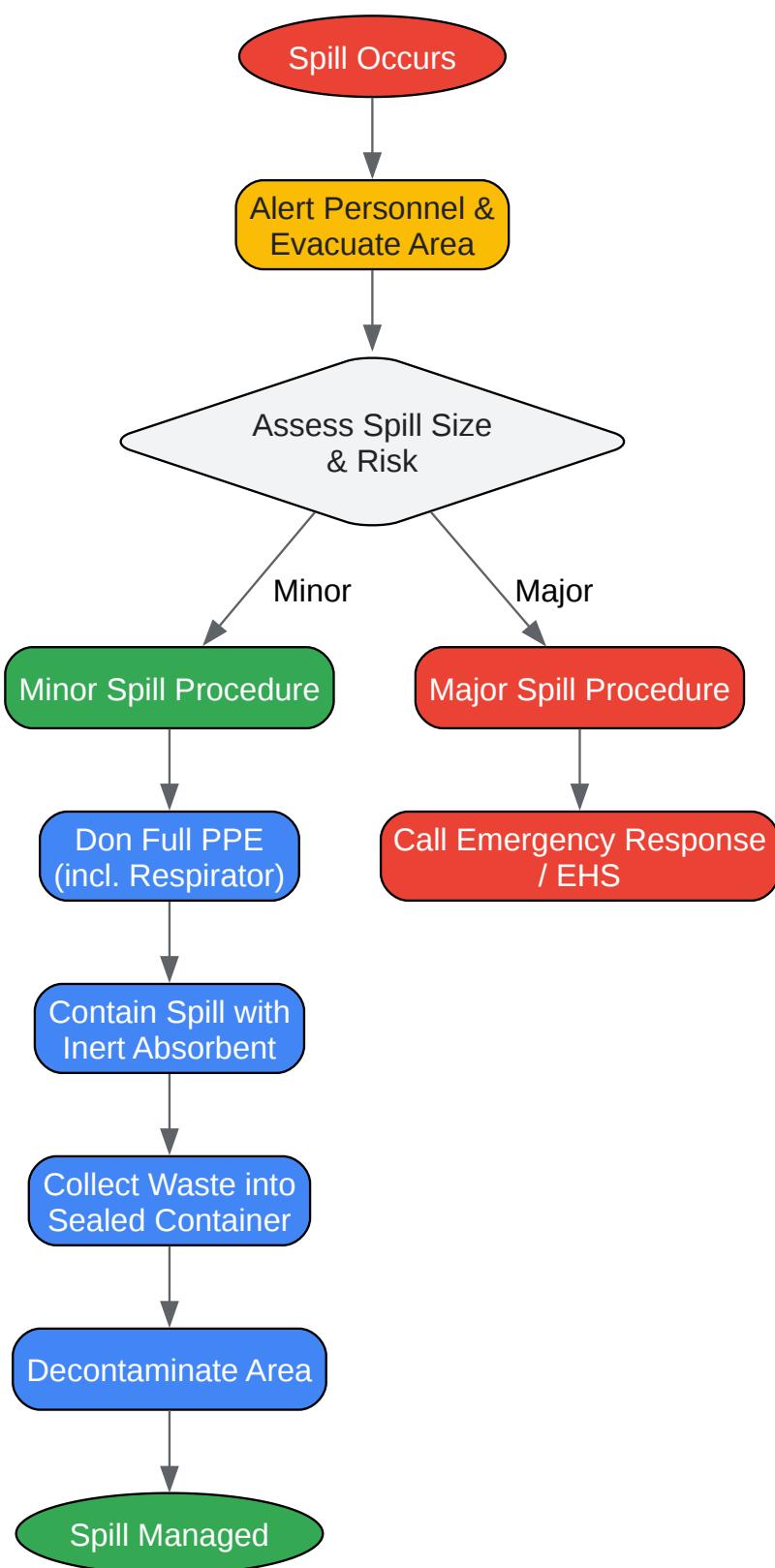


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Caption: Standard Operating Procedure for handling the compound.

Emergency Spill Response Workflow

This decision-based diagram provides a clear, step-by-step guide for responding to an accidental release.



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Caption: Decision workflow for accidental spill response.

Section 6: Disposal Considerations

Chemical waste disposal is a highly regulated process that must not be overlooked.

- Waste Classification: Users must determine if the chemical waste is classified as hazardous according to federal, state, and local regulations.[8][13]
- Procedure: Dispose of this compound and its container through a licensed professional waste disposal service.[7][9] Do not allow the product to enter drains or the environment.[5] Contaminated packaging should be treated as the chemical itself and disposed of accordingly.[9]

Conclusion

2-Chloro-6-methyl-4-(trifluoromethyl)pyridine is an indispensable tool in modern chemical synthesis but demands respect and careful handling. Its toxic and irritant properties necessitate a proactive and comprehensive safety culture. By rigorously adhering to the protocols outlined in this guide—combining robust engineering controls, appropriate personal protective equipment, and meticulous handling practices—researchers can mitigate the associated risks and ensure a safe laboratory environment for groundbreaking scientific discovery.

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